

Commercial Suppliers and Technical Guide for Dexamethasone Phosphate-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dexamethasone phosphate-d4*

Cat. No.: *B12399230*

[Get Quote](#)

For researchers, scientists, and drug development professionals utilizing **Dexamethasone phosphate-d4**, a deuterated analog of Dexamethasone phosphate, sourcing high-purity standards and understanding its application are critical. This technical guide provides an in-depth overview of commercial suppliers, available product specifications, and detailed experimental protocols for the application of **Dexamethasone phosphate-d4**, primarily as an internal standard in analytical assays.

Commercial Availability and Specifications

Dexamethasone phosphate-d4 is available from a select number of specialized chemical suppliers. The compound is predominantly used in research and development, particularly in pharmacokinetic and bioequivalence studies where it serves as an ideal internal standard for mass spectrometry-based quantification of dexamethasone. Below is a comparative table of commercial suppliers and their product specifications.

Supplier	Product Name	CAS Number	Molecular Formula	Purity	Isotopic Enrichment	Available Formats	Storage Conditions
InvivoChem	Dexamethasone phosphate-d4	214672-90-5	C ₂₂ H ₂₆ D ₄ FO ₈ P	≥98%	Not specified	Solid powder	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month. [1]
Clearsynt h	Dexamethasone 21-Phosphate-d4	312-93-6 (Unlabeled)	Not specified	High quality, Certificate of Analysis provided	Not specified	Not specified	Not specified
Simson Pharma	Dexamethasone D4	2483831-63-4	C ₂₂ H ₂₉ F ₅ (non-phosphorylated)	High quality, Certificate of Analysis provided	Not specified	In stock	Not specified

Note: Simson Pharma offers Dexamethasone-d4, the non-phosphorylated form. Researchers should verify the specific form required for their application.

Physicochemical Properties

Property	Value	Source
Molecular Weight	476.47 g/mol	PubChem
Appearance	Typically a solid at room temperature	InvivoChem[1]
Solubility	May be soluble in DMSO, H2O, Ethanol, or DMF	InvivoChem[1]

Experimental Protocols: Quantification of Dexamethasone using Dexamethasone Phosphate-d4 by LC-MS/MS

Dexamethasone phosphate-d4 is commonly employed as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays for the accurate quantification of dexamethasone in biological matrices such as plasma. The deuterated standard co-elutes with the non-deuterated analyte and is distinguished by its higher mass, allowing for correction of variations in sample preparation and instrument response.

Sample Preparation: Liquid-Liquid Extraction from Human Plasma

A sensitive and rapid quantitation method for dexamethasone in human plasma utilizes a liquid-liquid phase extraction procedure with Dexamethasone-d4 as the internal standard.[2]

- **Plasma Collection:** Collect blood samples in appropriate anticoagulant tubes and centrifuge to separate the plasma.
- **Internal Standard Spiking:** To a known volume of plasma, add a precise amount of Dexamethasone-d4 solution (the internal standard).
- **Extraction:** Perform a liquid-liquid extraction using an appropriate organic solvent.
- **Evaporation and Reconstitution:** Evaporate the organic layer to dryness and reconstitute the residue in the mobile phase for LC-MS/MS analysis.

Chromatographic and Mass Spectrometric Conditions

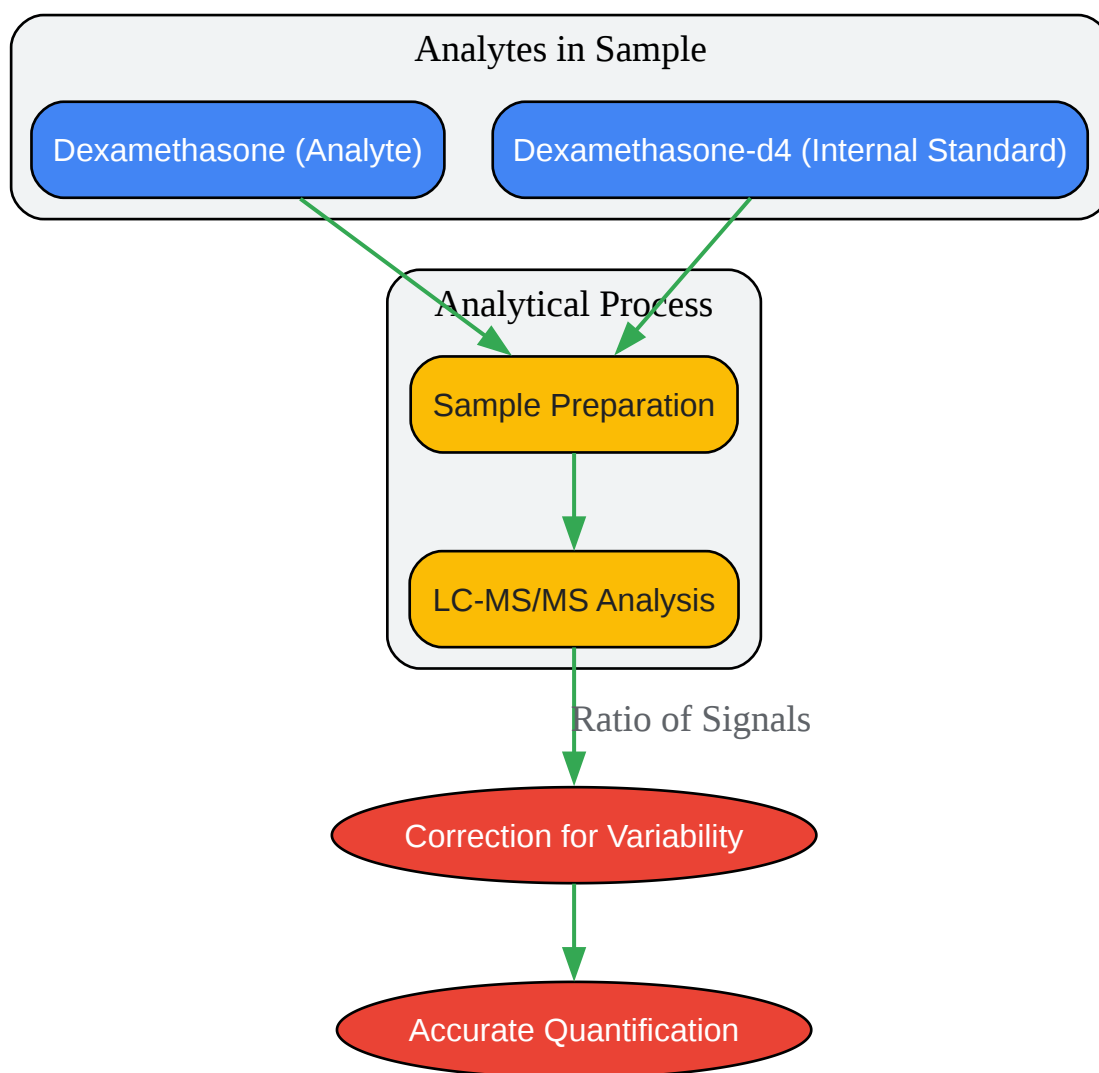
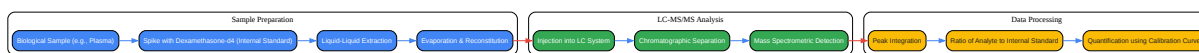
While specific parameters can vary between laboratories and instrumentation, a general workflow and representative conditions are described below. A study by Dubey and Jain (2023) outlines a method with a total run time of 3.5 minutes.^[2]

- Chromatography: Reverse-phase chromatography is typically used.
- Mass Spectrometry: Detection is achieved using a triple quadrupole mass spectrometer.

The validated method by Dubey and Jain (2023) demonstrated a linear range of 2 to 600 ng/mL for dexamethasone with a mean recovery of 81.0%.^[2]

Visualizing the Experimental Workflow

The following diagram illustrates a typical workflow for the quantification of dexamethasone in a biological sample using **Dexamethasone phosphate-d4** as an internal standard.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. clearsynth.com [clearsynth.com]
- 2. Sensitive and rapid quantitation of dexamethasone in human plasma using liquid chromatography coupled with triple quadrupole mass spectrometer - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for Dexamethasone Phosphate-d4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12399230#commercial-suppliers-of-dexamethasone-phosphate-d4]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com